

CY5-YNE: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: CY5-YNE

Cat. No.: B15600081

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This guide provides an in-depth overview of the solubility characteristics and optimal storage conditions for **CY5-YNE** (Cyanine5-alkyne), a fluorescent dye widely utilized by researchers, scientists, and drug development professionals for labeling biomolecules through click chemistry.

Core Properties of CY5-YNE

CY5-YNE is a reactive dye containing an alkyne group, which readily participates in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions. This allows for the stable conjugation of the fluorescent CY5 moiety to azide-modified molecules such as proteins, nucleic acids, and antibodies.^{[1][2][3]} Its bright fluorescence in the far-red spectrum makes it a valuable tool for various bio-imaging and bioconjugation applications, including fluorescence microscopy and flow cytometry.^{[2][4]}

Two primary forms of CY5-alkyne are commercially available: a standard, non-sulfonated version and a sulfonated version (sulfo-Cyanine5 alkyne). The key difference lies in their solubility profiles, particularly in aqueous solutions.

Solubility

The solubility of **CY5-YNE** is critically dependent on its chemical structure, specifically the presence or absence of sulfonate groups.

Compound	Solvent	Solubility	Notes
CY5-YNE (non-sulfonated)	DMSO (Dimethyl sulfoxide)	≥ 43 mg/mL (61.97 mM)[1]	Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[1]
DMF (Dimethylformamide)	Soluble[3][5][6]	-	
DCM (Dichloromethane)	Soluble[3][6]	-	
Water	Insoluble[5]	Can be added to aqueous reaction mixtures after initial dissolution in an organic solvent.[5]	
sulfo-Cyanine5 alkyne	Water	Very high[4][7]	The sulfonate groups confer high hydrophilicity.[7]
DMSO	Very high[7]	-	
DMF	Very high[7]	-	

Storage and Stability

Proper storage is crucial to maintain the integrity and reactivity of **CY5-YNE**. The following tables summarize the recommended storage conditions for the lyophilized solid and for solutions.

Solid Form:

Storage Temperature	Duration	Conditions
-20°C	24 months[5][7]	Protect from light.[5][7]
4°C	Not specified	Protect from light.[1]

Transportation of the solid material can typically be done at ambient room temperature for up to three weeks.[5][7]

Solution Form:

Storage Temperature	Duration	Conditions
-80°C	6 months[1]	Protect from light.[1]
-20°C	1 month[1]	Protect from light.[1]

Key Recommendation: To prevent degradation from repeated freeze-thaw cycles, it is highly advisable to aliquot stock solutions into single-use volumes before storage.[1]

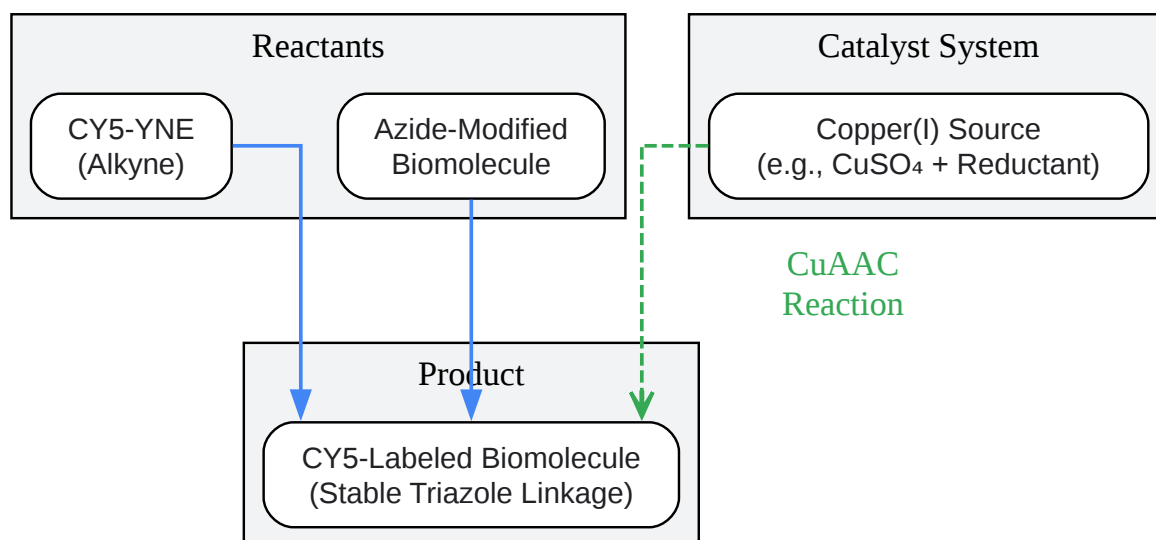
Experimental Protocols

General Protocol for Dissolving **CY5-YNE**

- Bring the vial of lyophilized **CY5-YNE** to room temperature before opening to prevent moisture condensation.
- For the non-sulfonated form, add the desired volume of anhydrous DMSO or DMF to the vial to achieve the target concentration. Vortex briefly to ensure complete dissolution.
- For the sulfonated form, use high-purity water, DMSO, or DMF.
- If the final application is in an aqueous buffer, the concentrated stock solution in DMSO or DMF can be added to the aqueous reaction mixture. The final concentration of the organic solvent should be optimized to avoid precipitation and minimize effects on the biological sample.

Workflow for Click Chemistry Labeling

The primary application of **CY5-YNE** is its conjugation to azide-containing molecules via a copper(I)-catalyzed click reaction. The workflow involves the formation of a stable triazole linkage between the alkyne group on **CY5-YNE** and the azide group on the target molecule.



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Caption: Workflow of **CY5-YNE** conjugation via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

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